

safety and handling procedures for Acetyl-ACTH (2-24) in the lab

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Compound of Interest

Compound Name: Acetyl-ACTH (2-24) (human, bovine, rat)

Cat. No.: B1496549

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Application Notes and Protocols for Acetyl-ACTH (2-24)

For Researchers, Scientists, and Drug Development Professionals

Application Notes

Introduction

Acetyl-ACTH (2-24) is a synthetic peptide fragment derived from the N-terminal region of the full-length Adrenocorticotrophic Hormone (ACTH). ACTH is a 39-amino acid polypeptide hormone produced by the anterior pituitary gland and is a key component of the hypothalamic-pituitary-adrenal (HPA) axis.[1][2] The full biological activity of the native ACTH (1-39) peptide is contained within the first 24 amino acids.[3] Acetyl-ACTH (2-24) is utilized in research to investigate adrenal function, steroidogenesis, and the regulation of stress responses.[4]

Mechanism of Action

Acetyl-ACTH (2-24) functions as an agonist at the melanocortin-2 receptor (MC2R), a G-protein coupled receptor (GPCR) primarily expressed on the surface of adrenocortical cells in the adrenal cortex.[1][2][5] The binding of ACTH to MC2R initiates a signaling cascade that is crucial for the synthesis and secretion of glucocorticoids, such as cortisol.[2][6][7]

The signaling pathway proceeds as follows:

- **Receptor Binding:** Acetyl-ACTH (2-24) binds to the MC2R.
- **G-Protein Activation:** This binding event activates an associated Gs (stimulatory) protein.[2]
- **Adenylyl Cyclase Stimulation:** The activated Gs protein stimulates the enzyme adenylyl cyclase.[1]
- **cAMP Production:** Adenylyl cyclase catalyzes the conversion of ATP to cyclic AMP (cAMP), a secondary messenger.[1][8]
- **Protein Kinase A (PKA) Activation:** The increase in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA).[1]
- **Cellular Response:** PKA then phosphorylates various downstream targets, including transcription factors and enzymes involved in steroidogenesis. This leads to both rapid and long-term effects, such as stimulating the uptake of cholesterol and upregulating the expression of steroidogenic enzymes to produce cortisol.[1][2]

Key Applications

- **Endocrinology Research:** Studying the HPA axis and adrenal gland function.[4]
- **Stress Response Studies:** Investigating the physiological and cellular responses to stress.
- **Drug Development:** Screening for modulators of the MC2R and steroidogenic pathways.
- **In Vitro Assays:** Used as a standard agonist in cell-based assays to measure downstream effects like cAMP production or cortisol release in adrenal cell lines.

Safety and Handling Procedures

Acetyl-ACTH (2-24) should be handled with care in a laboratory environment. While a specific Safety Data Sheet (SDS) for this research peptide is not readily available, the following guidelines are based on standard procedures for handling bioactive peptides.

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards are associated with the unknown toxicological properties of the peptide. It should be treated as a potentially hazardous substance. Inhalation, ingestion, and skin contact should be avoided.

Personal Protective Equipment (PPE)	Specification	Purpose
Eye Protection	Safety glasses or goggles	Protects eyes from splashes or aerosolized powder.[9][10]
Hand Protection	Nitrile or latex gloves	Prevents skin contact. Gloves should be inspected before use and disposed of properly. [10]
Body Protection	Laboratory coat	Protects skin and clothing from contamination.[9][10]
Respiratory Protection	Not generally required if handled in a fume hood or with care. Use a NIOSH-approved respirator if weighing large quantities or if aerosolization is likely.	Prevents inhalation of the lyophilized powder.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of the peptide.

Form	Storage Temperature	Conditions	Stability
Lyophilized Powder	-20°C or colder[4][11][12]	Store in a dry, dark environment.[13] Keep container tightly sealed.	Stable for months to a year.[12][13]
In Solution	-20°C or colder	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles.[11][12][14] Use sterile, pH-appropriate buffers.	Limited shelf life; use within a few days to weeks.[12][14]

Handling Procedures

- **Lyophilized Peptide:** Before opening the vial, allow it to warm to room temperature in a desiccator.[11][12] This prevents condensation of moisture, which can degrade the peptide. [12][13] Weigh the required amount quickly in a clean, designated area, preferably within a chemical fume hood.[11]
- **Spills:** In case of a small spill of the lyophilized powder, gently cover it with a damp paper towel to avoid creating dust and wipe the area clean. For liquid spills, absorb with an inert material. Dispose of cleanup materials as chemical waste.
- **Disposal:** Dispose of unused peptide solutions and contaminated materials in accordance with local, state, and federal regulations for chemical waste.

Experimental Protocols

Protocol for Reconstitution of Lyophilized Acetyl-ACTH (2-24)

- **Preparation:** Bring the vial of lyophilized peptide to room temperature in a desiccator.[12]
- **Solvent Selection:** The choice of solvent depends on the peptide's sequence and intended use. For many peptides, sterile, distilled water is a suitable starting point.[12] If solubility is

an issue, a small amount of dilute acetic acid (for basic peptides) or ammonium hydroxide (for acidic peptides) can be added.

- **Calculation:** Calculate the volume of solvent needed to achieve the desired stock solution concentration. Remember to account for the net peptide content if provided by the manufacturer, as lyophilized powders contain counter-ions and residual moisture.[\[11\]](#)
 - **Example:** To make a 1 mM stock solution of a peptide with a molecular weight of 2888.44 g/mol, dissolve 2.89 mg of peptide in 1 mL of solvent.
- **Dissolution:** Add the calculated volume of the appropriate sterile solvent to the vial. Gently swirl or vortex to dissolve the peptide completely.[\[15\]](#) Sonication can be used briefly if necessary.[\[11\]](#)[\[12\]](#)
- **Storage:** Aliquot the stock solution into smaller, single-use tubes and store at -20°C or below.[\[11\]](#)[\[14\]](#)

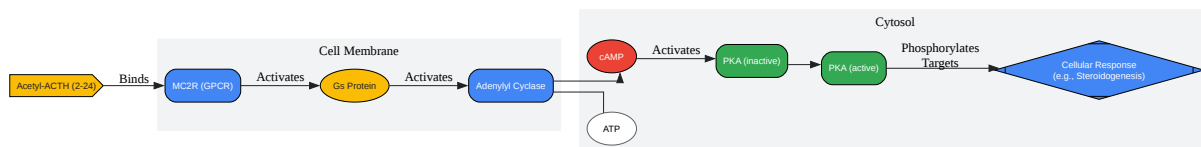
Protocol for In Vitro Bioassay: cAMP Production in Y-1 Cells

This protocol outlines a method to determine the bioactivity of Acetyl-ACTH (2-24) by measuring its ability to stimulate cAMP production in the Y-1 mouse adrenal tumor cell line, which endogenously expresses the MC2R.

- **Cell Culture:**
 - Culture Y-1 cells in F-10 Ham's medium supplemented with 15% horse serum and 2.5% fetal bovine serum at 37°C in a 5% CO₂ incubator.
- **Cell Seeding:**
 - Seed the Y-1 cells into a 96-well plate at a density of 5×10^4 cells per well.
 - Allow cells to adhere and grow for 24 hours.
- **Serum Starvation:**
 - Aspirate the growth medium and replace it with a serum-free medium.

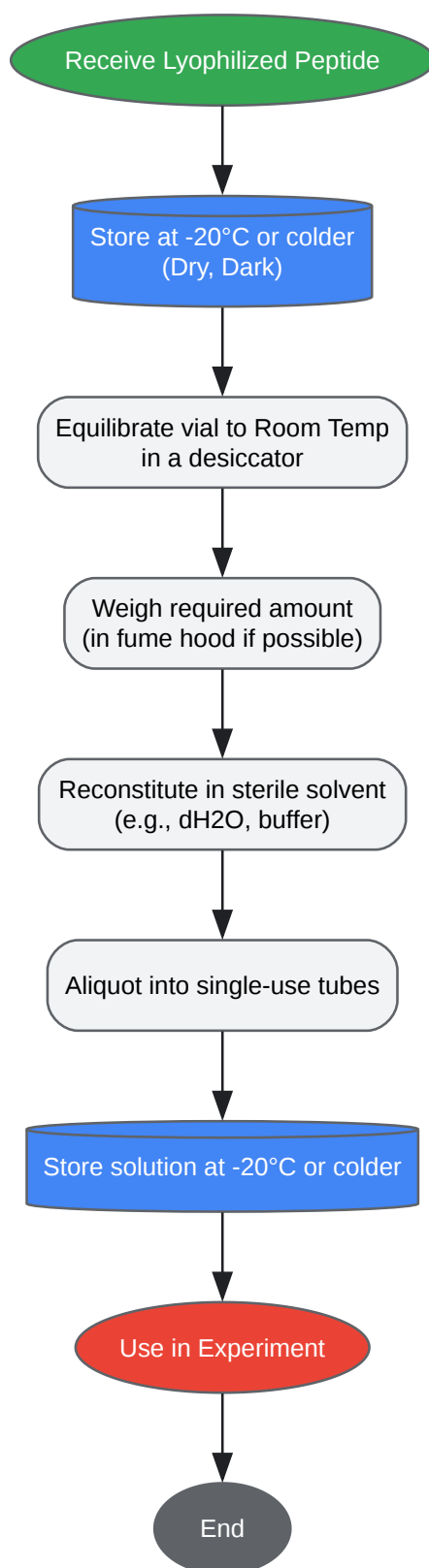
- Incubate the cells for 2-4 hours to reduce basal cAMP levels.
- Peptide Stimulation:
 - Prepare serial dilutions of the Acetyl-ACTH (2-24) stock solution in serum-free medium containing a phosphodiesterase inhibitor (e.g., 0.5 mM IBMX) to prevent cAMP degradation.
 - Add the diluted peptide solutions to the wells. Include a negative control (vehicle only) and a positive control (e.g., Forskolin).
 - Incubate for 30 minutes at 37°C.
- Cell Lysis and cAMP Measurement:
 - Aspirate the stimulation medium and lyse the cells according to the manufacturer's protocol for your chosen cAMP assay kit.
 - Determine the intracellular cAMP concentration using a competitive ELISA-based cAMP assay kit or a similar detection method.
- Data Analysis:
 - Generate a dose-response curve by plotting the cAMP concentration against the logarithm of the Acetyl-ACTH (2-24) concentration.
 - Calculate the EC₅₀ value (the concentration of peptide that elicits a 50% maximal response) to quantify the peptide's potency.

Visualizations



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Caption: ACTH signaling pathway via the MC2R.



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Caption: Workflow for handling and preparing Acetyl-ACTH (2-24).

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References

- 1. Adrenocorticotrophic hormone - Wikipedia [en.wikipedia.org]
- 2. ACTH Action on the Adrenals - Endotext - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. ACTH (1-24), human [anaspec.com]
- 4. aaep.bocsci.com [aaep.bocsci.com]
- 5. Mechanisms of action of ACTH in the management of relapsing forms of multiple sclerosis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. my.clevelandclinic.org [my.clevelandclinic.org]
- 7. teachmephysiology.com [teachmephysiology.com]
- 8. Physiology, Adrenocorticotrophic Hormone (ACTH) - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. wcu.edu [wcu.edu]
- 10. research.uga.edu [research.uga.edu]
- 11. bachem.com [bachem.com]
- 12. peptide.com [peptide.com]
- 13. shrinebio.com [shrinebio.com]
- 14. sigmaaldrich.com [sigmaaldrich.com]
- 15. pdf.hres.ca [pdf.hres.ca]
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